

Essential Safety and Operational Guide for Handling Calcium Picrate

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Compound of Interest

Compound Name: Calcium picrate

Cat. No.: B104147

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This guide provides critical safety protocols, operational procedures, and disposal plans for the handling of **calcium picrate**. It is intended for researchers, scientists, and drug development professionals to ensure safe laboratory practices and mitigate the significant risks associated with this high-hazard material.

Calcium picrate, a salt of picric acid, is a highly sensitive explosive. It can be formed when picric acid comes into contact with calcium-containing materials like concrete or plaster[1][2][3][4][5]. Like its parent compound, dry **calcium picrate** is extremely sensitive to shock, friction, and heat, and its salts are often more sensitive than picric acid itself[3][5][6]. Therefore, all handling must be performed with the utmost care and preparation.

Health Hazard Information

Calcium picrate is toxic by all routes of entry, including inhalation, ingestion, and skin absorption[2][4]. It is corrosive to the skin and eyes and can cause severe, permanent injury[1][3]. As a skin sensitizer, contact can lead to allergic reactions[1][4]. Systemic poisoning may cause a range of symptoms from headaches and nausea to severe liver and kidney damage[4][6].

Exposure Parameter	Limit	Source
Time Weighted Average (TWA) for Picric Acid	0.1 mg/m ³ (over an 8-hour work period)	WorkSafe BC[3]
Acute Toxicity	1-2 grams ingested can cause severe poisoning	ACGIH TLV documentation (2001)[4]

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory when handling **calcium picrate** or its solutions. All work with pure or concentrated forms must be conducted within a certified chemical fume hood[1][3][4].

Protection Type	Specification	Reason
Hand Protection	Nitrile, neoprene, or butyl gloves. Double-gloving is recommended.[3][4][6]	Provides chemical resistance. Latex gloves are not effective[4][6]. Double-gloving adds a layer of safety.
Eye Protection	ANSI-approved chemical splash goggles.[3][4]	Protects against splashes and potential explosions.
Face Protection	Face shield worn over safety goggles.[7]	Required when there is a significant risk of explosion or splashing.
Body Protection	Fully buttoned laboratory coat, long pants, and closed-toed shoes.[3][4][5]	Prevents skin contact with the chemical.
Additional Body Protection	Chemical-resistant/rubber apron.[3][4]	Offers an extra layer of protection against spills.
Respiratory Protection	Work must be performed in a chemical fume hood.[3][4]	Prevents inhalation of toxic dust or vapors.

Operational Protocols

Safe Handling and Usage Protocol

- Pre-Handling Inspection: Before handling, visually inspect the container for any signs of dryness or crystallization around the cap or in the container. If crystals are observed, DO NOT touch or attempt to open the container[1][2][4]. Secure the area and contact your institution's Environmental Health and Safety (EHS) office immediately.
- Work Area Preparation:
 - Ensure all work is performed in a certified chemical fume hood located near a safety shower and eyewash station[3][4].
 - Cover the work surface with plastic-backed absorbent pads to contain any potential spills[3][4].
 - Remove all metals, metal-containing spatulas, and incompatible substances from the work area. **Calcium picrate** can form extremely shock-sensitive salts with metals[3][4]. Use non-sparking tools.
- Dispensing:
 - Never work alone when handling **calcium picrate**[1][5].
 - Use non-metal (e.g., ceramic or plastic) spatulas for transferring the solid material[1][3][4].
 - Keep the material moist. If there is any sign of drying, do not handle it.
- Post-Handling Procedure:
 - Before resealing the container, carefully clean the neck, cap, and threads with a cloth dampened with deionized water[1][3][4].
 - Seal the cap securely and wrap with Parafilm to prevent drying[3][4].
 - Label the container with the date it was received and the date it was opened[3][8].
 - Dispose of the dampened cleaning cloth as hazardous waste[3][4].

Storage Plan

- Primary and Secondary Containment: Store **calcium picrate** in its original container, ensuring it remains moist. Place this primary container inside an unbreakable secondary container, such as one made of polyethylene[1][8].
- Location: Store in a cool, dry, well-ventilated area away from direct sunlight, heat sources, and incompatible materials[1]. The storage area should be a designated, fire-resistant cabinet[5].
- Inventory Management: Only purchase and store the minimum quantity of picric acid or its salts necessary for your work. An inventory log should be maintained to track usage and inspection dates[5].
- Regular Inspection: Containers must be inspected regularly (at least every 6 months) to ensure the contents remain adequately wetted (with at least 10% water)[1][5]. Rehydrate with deionized water if necessary and document the inspection on the container's label[5].

Emergency and Disposal Plans

Spill Response Protocol

- Small Spill (inside a chemical fume hood):
 - Alert personnel in the immediate area.
 - CRITICAL: Do not allow the spilled material to dry. Immediately dampen the spill with water[3].
 - Use a wet spill response pad or pillow to absorb the material[5].
 - Place the used absorbent pads into a compatible plastic or glass container, add more water to ensure it stays wet, and label it as "Picric Acid Waste"[3][5].
 - Thoroughly decontaminate the spill site with water.
- Large Spill (or any spill outside a fume hood):
 - Evacuate the area immediately[4].

- Alert coworkers and restrict access to the area[4].
- Eliminate all ignition sources.
- Contact your institution's EHS or emergency response team immediately[4][8].

First Aid Measures

Exposure Route	Immediate Action
Eye Contact	Immediately flush eyes at an eyewash station with lukewarm, gently flowing water for at least 20-30 minutes, holding the eyelids open. Call for emergency medical assistance while flushing continues.[1][5]
Skin Contact	Immediately rinse the affected area thoroughly with large amounts of water. Remove contaminated clothing. Seek medical attention if irritation or an allergic reaction develops.[5]
Inhalation	Move the victim to fresh air immediately.[1][5]
Ingestion	If the person is conscious, have them rinse their mouth and drink two glasses of water at most. Call a poison center or physician immediately.

Disposal Plan

- Waste Collection: All **calcium picrate** and picrate-contaminated materials are considered hazardous waste. This includes empty containers, used absorbent pads, and contaminated wipes[3][8].
- Containerization: Collect all waste in clearly labeled, chemically compatible plastic or glass containers. Ensure solid waste is kept wet by adding water to the container[3][5].
- Prohibition on Drain Disposal: NEVER dispose of **calcium picrate** or related waste down the sink. It can react with metal plumbing to form highly explosive metal picrates[8].

- Waste Pickup: Contact your institution's EHS office for proper disposal procedures and to schedule a hazardous waste pickup[5].

Logical Workflow Diagram

The following diagram outlines the decision-making process upon discovering a container of picric acid or its salts, such as **calcium picrate**.

Caption: Workflow for assessing a found container of picrate.

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